

Commercial Availability and Synthetic Pathways of 4-Iodotetrahydro-2H-pyran: A Technical Guide

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Compound of Interest

Compound Name: 4-iodotetrahydro-2H-pyran

Cat. No.: B1306222

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Introduction

4-Iodotetrahydro-2H-pyran, a heterocyclic organic compound, serves as a valuable building block in medicinal chemistry and organic synthesis.^[1] Its utility lies in the presence of a reactive iodine atom, which can be readily displaced in nucleophilic substitution reactions, and a stable tetrahydropyran ring, a common scaffold in many biologically active molecules.^[1] This technical guide provides a comprehensive overview of the commercial availability of **4-iodotetrahydro-2H-pyran**, its key chemical and physical properties, and a detailed experimental protocol for its synthesis.

Commercial Availability

4-Iodotetrahydro-2H-pyran (CAS No. 25637-18-7) is readily available from a variety of chemical suppliers.^{[2][3][4][5][6][7][8][9][10]} Purity levels are typically offered at ≥95% or higher, with some suppliers providing purities of ≥97% and ≥99%.^{[1][6][8]} The compound is generally sold in quantities ranging from milligrams to hundreds of grams. For larger, bulk quantities, inquiries with specific suppliers are recommended.^[11]

The following table summarizes the availability from a selection of suppliers. Please note that pricing and stock levels are subject to change and should be verified on the respective supplier's website.

Supplier	Available Quantities	Purity
Sigma-Aldrich	1g, 5g, 10g	Not specified
ChemicalBook	Inquire for pricing	98% min
CymitQuimica	250mg, 1g, 5g, 10g, 25g, 100g	98%
Thermo Scientific	250mg, 1g	≥97%
TCI America	Inquire for pricing	>95.0%
Apollo Scientific	1g, 5g, 10g, 25g, 100g	Not specified
ChemScene	Inquire for pricing	97%
Chem-Impex	Inquire for pricing	≥ 99% (HPLC)

Physicochemical Properties

A summary of the key physical and chemical properties of **4-iodotetrahydro-2H-pyran** is presented in the table below. This data is aggregated from various chemical suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ IO	[2] [5] [6] [7]
Molecular Weight	212.03 g/mol	[2] [5] [6] [7] [8]
Appearance	Colorless to light yellow liquid	[1] [2] [4]
Boiling Point	79 °C	[2] [3]
Density	1.77 ± 0.1 g/cm ³	[2] [3] [4]
Refractive Index	1.5471	[2]
Storage Temperature	2-8°C, protect from light	[1] [2] [6]

Synthesis of 4-Iodotetrahydro-2H-pyran

The most common laboratory synthesis of **4-iodotetrahydro-2H-pyran** involves the iodination of tetrahydro-2H-pyran-4-ol. A general experimental protocol is detailed below.

Experimental Protocol: Synthesis from Tetrahydro-2H-pyran-4-ol

Materials:

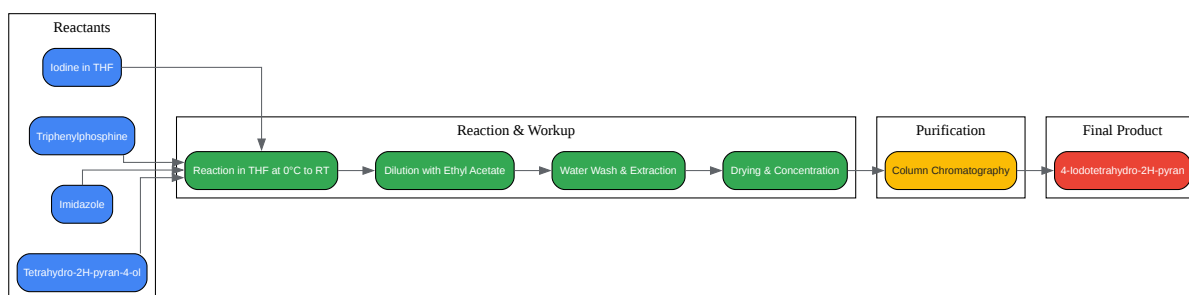
- Tetrahydro-2H-pyran-4-ol
- Imidazole
- Triphenylphosphine
- Iodine
- Tetrahydrofuran (THF)
- Ethyl acetate
- Deionized water
- Anhydrous sodium sulfate

Procedure:

- To a round bottom flask, add tetrahydro-2H-pyran-4-ol (1.0 eq), imidazole (1.2 eq), and triphenylphosphine (1.05 eq).
- Dissolve the solids in tetrahydrofuran (THF).
- Cool the mixture to 0 °C in an ice bath.
- In a separate flask, prepare a solution of iodine (1.2 eq) in THF.
- Slowly add the iodine solution dropwise to the stirred reaction mixture at 0 °C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring overnight.
- Monitor the reaction progress by a suitable method (e.g., TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer with deionized water.
- Back-extract the aqueous layer with ethyl acetate.
- Combine all organic layers and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel, eluting with a gradient of ethyl acetate in heptane (e.g., 0-50%) to yield **4-iodotetrahydro-2H-pyran** as a clarified light yellow oil.^[2]

Synthesis Workflow Diagram



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Caption: Synthetic workflow for **4-iodotetrahydro-2H-pyran**.

Safety Information

4-Iodotetrahydro-2H-pyran is classified as an irritant.[3] It is irritating to the eyes, respiratory system, and skin.[4] Standard laboratory safety precautions, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat, should be followed when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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